

# Spectroscopic Profile of 6-Hydroxynicotinic Acid: A Technical Guide

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## Compound of Interest

Compound Name: 6-Hydroxynicotinic acid

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This technical guide provides a comprehensive overview of the spectroscopic data for **6-Hydroxynicotinic acid**, a key intermediate in various biological and synthetic pathways. The following sections detail its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Ultraviolet-Visible (UV-Vis) spectroscopic characteristics, offering valuable data for identification, characterization, and quality control in research and drug development.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the molecular structure of **6-Hydroxynicotinic acid**. The data presented here includes  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra, providing insights into the proton and carbon environments within the molecule.

### $^1\text{H}$ NMR Spectroscopic Data

The  $^1\text{H}$  NMR spectrum of **6-Hydroxynicotinic acid** exhibits distinct signals corresponding to the protons on the pyridine ring. The chemical shifts are influenced by the electronic effects of the hydroxyl and carboxylic acid groups.

Table 1:  $^1\text{H}$  NMR Chemical Shifts for **6-Hydroxynicotinic Acid**

Proton	Chemical Shift ( $\delta$ ) in ppm	Multiplicity
H-2	~8.07 - 8.08	Doublet of Doublets (dd)
H-4	~8.07 - 8.08	Doublet of Doublets (dd)
H-5	~6.60 - 6.61	Doublet of Doublets (dd)

Note: Chemical shifts can vary slightly depending on the solvent and concentration.[\[1\]](#)

## <sup>13</sup>C NMR Spectroscopic Data

The <sup>13</sup>C NMR spectrum provides information about the carbon skeleton of **6-Hydroxynicotinic acid**.

Table 2: <sup>13</sup>C NMR Chemical Shifts for **6-Hydroxynicotinic Acid**

Carbon	Chemical Shift ( $\delta$ ) in ppm
C-2	~146.07
C-3	~140.76
C-4	~120.50
C-5	~120.99
C-6	~167.94
C=O (Carboxyl)	~174.54

Note: These assignments are based on available database information and may require further experimental verification for unambiguous assignment.[\[1\]](#)

## Infrared (IR) Spectroscopy

Infrared spectroscopy is utilized to identify the functional groups present in **6-Hydroxynicotinic acid**. The spectrum is characterized by absorptions corresponding to O-H, C=O, C=C, and C-N bonds.

Table 3: Characteristic IR Absorption Bands for **6-Hydroxynicotinic Acid**

Wavenumber (cm <sup>-1</sup> )	Vibration Type	Functional Group
3300-2500 (broad)	O-H stretch	Carboxylic acid
~1700 (strong)	C=O stretch	Carboxylic acid
~1650 (strong)	C=O stretch	Pyridone form
~1600-1450	C=C and C=N stretching	Aromatic ring
~1200	C-O stretch	Carboxylic acid

Note: The presence of a broad O-H stretch and a strong carbonyl absorption are characteristic of the carboxylic acid functionality. The pyridone tautomer also contributes to the carbonyl region.

## Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within the molecule. The absorption maxima are indicative of the conjugated  $\pi$ -system of the pyridine ring.

Table 4: UV-Vis Absorption Data for **6-Hydroxynicotinic Acid**

$\lambda_{\text{max}}$ (nm)	Solvent
~251	Not specified
~231 (reference)	Not specified

Note: The provided wavelengths are from a high-throughput screening method and may not represent the absolute absorption maxima in a standard UV-Vis spectrum.

## Experimental Protocols

The following are generalized experimental protocols for obtaining the spectroscopic data presented. Specific parameters may need to be optimized based on the instrumentation and sample purity.

## NMR Spectroscopy

### Sample Preparation:

- Weigh approximately 5-10 mg of **6-Hydroxynicotinic acid**.
- Dissolve the sample in a suitable deuterated solvent (e.g., D<sub>2</sub>O, DMSO-d<sub>6</sub>) in an NMR tube. The choice of solvent can affect the chemical shifts.[\[1\]](#)
- Ensure complete dissolution; gentle warming or sonication can be applied if necessary.

### <sup>1</sup>H NMR Acquisition:

- Instrument: 300-600 MHz NMR Spectrometer.[\[2\]](#)[\[3\]](#)
- Parameters: A standard one-pulse sequence is typically used. Key parameters to set include the spectral width, number of scans, and relaxation delay.

### <sup>13</sup>C NMR Acquisition:

- Instrument: 75-150 MHz NMR Spectrometer.
- Parameters: A proton-decoupled pulse sequence is commonly used to simplify the spectrum. A sufficient number of scans and a suitable relaxation delay are crucial due to the low natural abundance of <sup>13</sup>C.

## FT-IR Spectroscopy

### Sample Preparation (ATR Method):

- Ensure the ATR crystal is clean.
- Place a small amount of the solid **6-Hydroxynicotinic acid** sample directly onto the crystal.
- Apply pressure using the anvil to ensure good contact between the sample and the crystal.

### Data Acquisition:

- Instrument: FT-IR Spectrometer with an ATR accessory.[\[1\]](#)

- Parameters: Collect a background spectrum of the clean ATR crystal. Then, collect the sample spectrum. Typically, 16-32 scans are co-added at a resolution of  $4\text{ cm}^{-1}$ .

## UV-Vis Spectroscopy

### Sample Preparation:

- Prepare a stock solution of **6-Hydroxynicotinic acid** of a known concentration in a suitable UV-transparent solvent (e.g., water, ethanol, methanol).
- Perform serial dilutions to obtain a series of solutions with concentrations that fall within the linear range of the spectrophotometer.

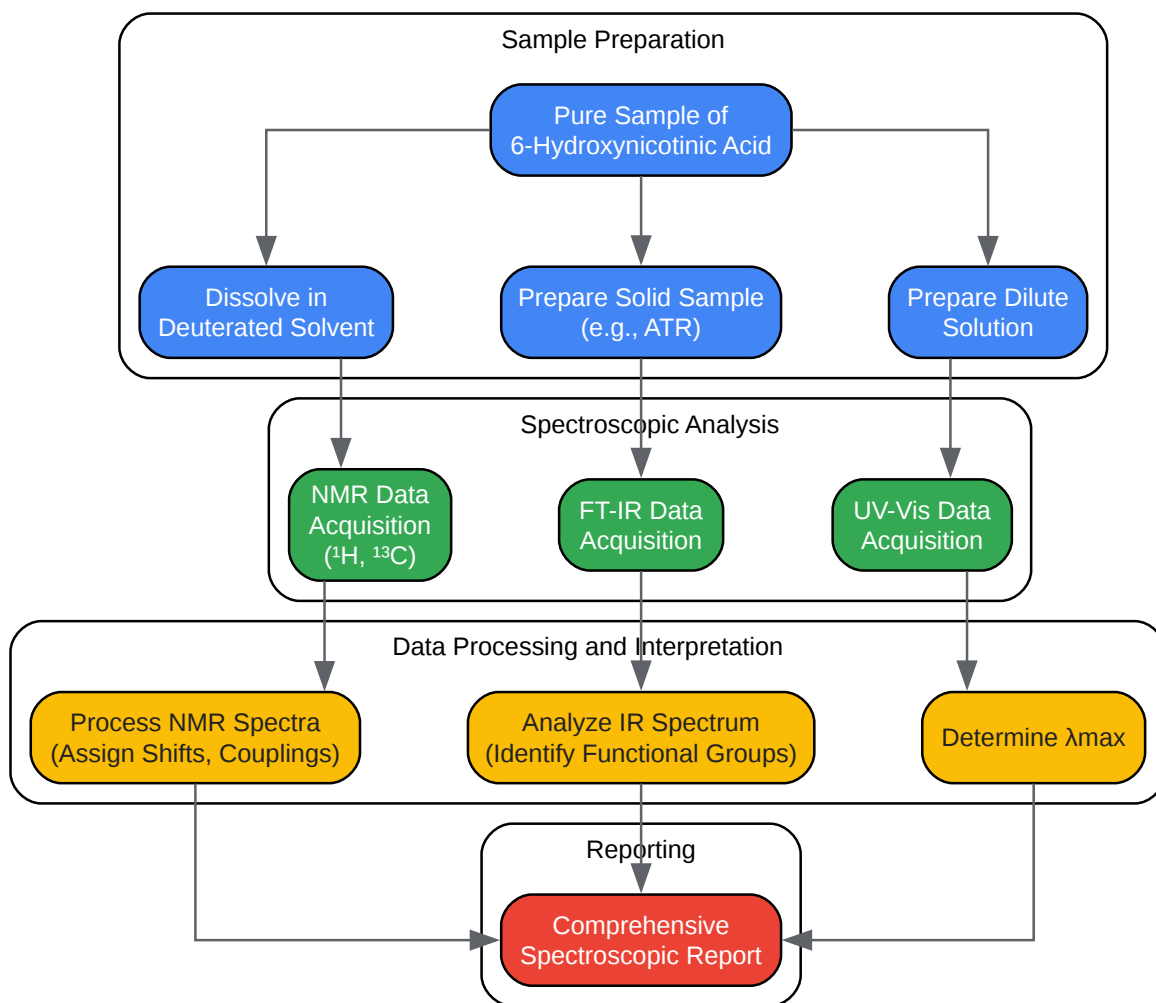
### Data Acquisition:

- Instrument: UV-Vis Spectrophotometer.
- Parameters: Use a quartz cuvette. Record a baseline spectrum using the solvent as a blank. Measure the absorbance of each sample solution from approximately 200 to 400 nm to identify the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ).

## Logical Workflow for Spectroscopic Analysis

The following diagram illustrates the general workflow for the comprehensive spectroscopic analysis of a chemical compound like **6-Hydroxynicotinic acid**.

Workflow for Spectroscopic Analysis of 6-Hydroxynicotinic Acid



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Caption: A flowchart illustrating the key stages in the spectroscopic characterization of **6-Hydroxynicotinic acid**.

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## References

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